

Safe Handling and Disposal of (S)-(+)-2-Octanol: A Comprehensive Guide

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Compound of Interest

Compound Name: (S)-(+)-2-Octanol

CAS No.: 6169-06-8

Cat. No.: B1225365

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the handling and disposal of **(S)-(+)-2-Octanol**, a versatile chiral alcohol utilized in the fragrance, solvent, and pharmaceutical industries. Adherence to these procedures is critical to ensure personal safety and environmental compliance in the laboratory.

Essential Safety and Personal Protective Equipment (PPE)

(S)-(+)-2-Octanol is a combustible liquid that can cause skin and serious eye irritation.[1][2][3][4] Appropriate personal protective equipment must be worn at all times when handling this chemical.

Key Protective Measures:

- **Eye and Face Protection:** Chemical safety goggles are mandatory.[5][6] A full-length face shield should be used when there is a risk of splashing.[5]

- **Skin Protection:** Chemically resistant gloves, such as nitrile or neoprene, are required to prevent skin contact.^{[5][6][7]} A lab coat or other protective clothing should be worn to prevent contamination of personal clothes.^{[5][7]}
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.^{[5][6][7]} If ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges is necessary.^{[5][6]}

An eyewash station and safety shower must be readily accessible in the immediate work area.^[5]

Quantitative Safety Data

The following table summarizes key quantitative safety and physical property data for **(S)-(+)-2-Octanol**.

Property	Value	Source
Molecular Formula	C ₈ H ₁₈ O	
Molecular Weight	130.23 g/mol	[8]
Appearance	Colorless liquid	
Odor	Pleasant, aromatic	[4][8]
Boiling Point	179 °C	[9]
Melting Point	-31.6 °C	[9]
Flash Point	76 °C (169 °F)	[9]
Density	0.819 g/cm ³ at 20 °C	[9]
Vapor Pressure	0.19 mmHg	[8]
Solubility in Water	1.12 g/L at 25 °C	[9]

Operational Plan for Handling (S)-(+)-2-Octanol

A systematic approach to handling **(S)-(+)-2-Octanol** is crucial for maintaining a safe laboratory environment.

Step-by-Step Handling Procedure:

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Verify that a compatible fire extinguisher (dry chemical, carbon dioxide, or alcohol-resistant foam) is nearby.[1][2]
 - Don all required personal protective equipment.
 - Set up all necessary apparatus within a certified chemical fume hood.
- Handling:
 - Ground and bond containers when transferring the liquid to prevent static discharge.[2]
 - Use only non-sparking tools.[2]
 - Avoid contact with heat, sparks, open flames, and other ignition sources.[2][5]
 - Measure and dispense the required amount of **(S)-(+)-2-Octanol** carefully to avoid splashing.
 - Keep containers tightly closed when not in use.[2]
- In Case of a Spill:
 - Immediately alert others in the vicinity.
 - Evacuate non-essential personnel.
 - If the spill is small, absorb it with an inert material such as sand, earth, or vermiculite.[6][10]
 - Place the absorbent material into a sealed container for proper disposal.

- For large spills, dike the area to contain the liquid and contact your institution's environmental health and safety department.^[5]

Disposal Plan

Proper disposal of **(S)-(+)-2-Octanol** and its contaminated materials is essential to prevent environmental contamination and comply with regulations.

Step-by-Step Disposal Procedure:

- Waste Collection:
 - Collect all waste containing **(S)-(+)-2-Octanol**, including unused product and contaminated materials (e.g., gloves, absorbent paper), in a designated, properly labeled, and sealed waste container.
 - Do not mix with incompatible waste streams.
- Waste Storage:
 - Store the waste container in a cool, dry, and well-ventilated area, away from ignition sources and incompatible materials like strong oxidizing agents.^[2]
- Waste Disposal:
 - Dispose of the chemical waste through your institution's hazardous waste management program.^{[1][2]}
 - All disposal methods must be in accordance with federal, state, and local regulations.^{[1][5]}

Experimental Protocol: Representative Use of a Chiral Alcohol in Synthesis

While not directly utilizing **(S)-(+)-2-Octanol**, the following protocol for the lipase-catalyzed kinetic resolution of a racemic alcohol illustrates a common laboratory procedure where such a chemical would be handled, emphasizing the application of the above safety and handling guidelines.

Objective: To perform an enantioselective acylation of a racemic secondary alcohol using a lipase catalyst.

Materials:

- Racemic 2-octanol (as a representative substrate)
- Immobilized Lipase (e.g., *Candida antarctica* lipase B)
- Acyl donor (e.g., vinyl acetate)
- Anhydrous solvent (e.g., toluene)
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Hexane and Ethyl Acetate for elution

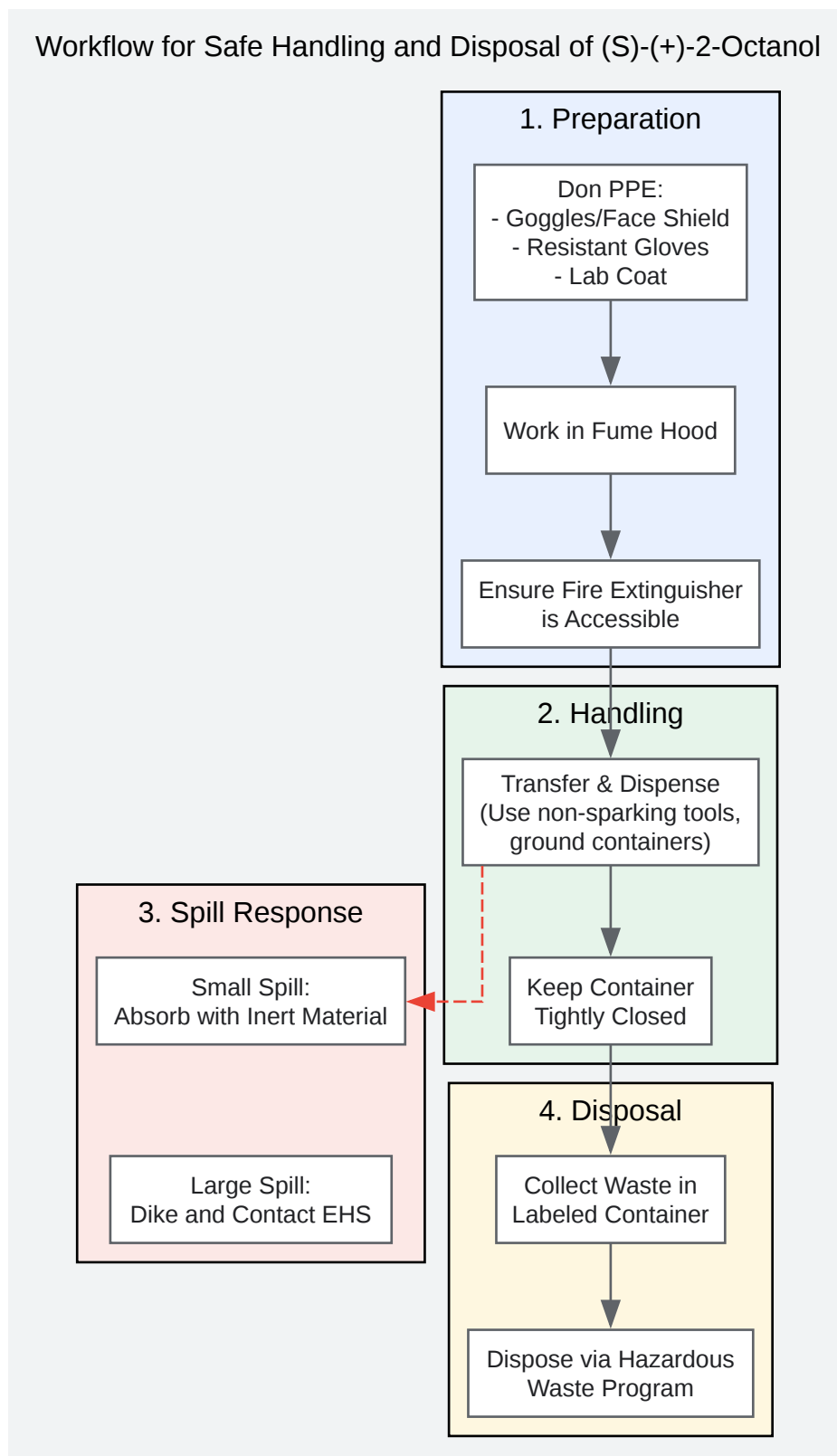
Procedure:

- Reaction Setup (in a chemical fume hood):
 - To a dry round-bottom flask equipped with a magnetic stir bar, add the racemic 2-octanol.
 - Add the anhydrous solvent to dissolve the alcohol.
 - Add the acyl donor to the solution.
 - Add the immobilized lipase to the reaction mixture.
- Reaction Execution:
 - Stir the mixture at a constant, controlled temperature (e.g., 30 °C).
 - Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Work-up and Purification:

- Once the desired conversion is reached (typically around 50%), filter the reaction mixture to remove the immobilized lipase. The lipase can often be washed, dried, and reused.
- Concentrate the filtrate under reduced pressure using a rotary evaporator to remove the solvent and excess acyl donor.
- Purify the resulting mixture of the acylated product and the unreacted **(S)-(+)-2-Octanol** using silica gel column chromatography with a hexane/ethyl acetate eluent system.
- Analysis:
 - Analyze the purified **(S)-(+)-2-Octanol** to determine its enantiomeric excess using chiral GC or HPLC.

Process Flow Diagram

Workflow for Safe Handling and Disposal of (S)-(+)-2-Octanol



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Caption: Logical workflow for the safe handling and disposal of **(S)-(+)-2-Octanol**.

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